Introduction to Cyclohexane-1,4-dicarbonitrile

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Compound of Interest	
Compound Name:	*Cyclohexane-1,4-dicarbonitrile*
CAS No.:	*10534-13-1*
Cat. No.:	*B080774*

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Cyclohexane-1,4-dicarbonitrile ($C_8H_{10}N_2$) is a saturated alicyclic dinitrile. Its structure, featuring a cyclohexane ring substituted with two cyano (-C≡N) groups at the 1 and 4 positions, makes it a rigid and functionally versatile molecule. The significance of this compound lies in its role as a synthetic precursor; its two nitrile groups can be readily transformed into other valuable functional groups, such as amines and carboxylic acids, providing access to a wide range of complex molecules.[1]

A crucial aspect of **Cyclohexane-1,4-dicarbonitrile** is its stereoisomerism. The substituents on the cyclohexane ring can be arranged in two distinct spatial orientations: cis, where both cyano groups are on the same side of the ring's plane, and trans, where they are on opposite sides. This stereochemical difference profoundly influences the molecule's physical properties, reactivity, and crystal packing.

Caption: Chair conformations of trans and cis isomers.

Identification and Physicochemical Properties

Accurate identification of **Cyclohexane-1,4-dicarbonitrile** requires distinguishing between its isomers and the commercially available mixture. Each form is assigned a unique CAS

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(Chemical Abstracts Service) Registry Number. The trans isomer is generally more stable due to the diequatorial positioning of the bulky cyano groups, which minimizes steric strain.

Property	trans-Isomer	cis-Isomer	Isomer Mixture
CAS Number	6550-85-2[2][3]	6550-96-5[4][5]	10534-13-1[6]
Molecular Formula	$C_8H_{10}N_2$	$C_8H_{10}N_2$	$C_8H_{10}N_2$
Molecular Weight	134.18 g/mol [2][3]	134.18 g/mol [4][5]	134.18 g/mol [6]
Appearance	White to pale-yellow solid	Data not widely available	Solid
Melting Point	57-61 °C (lit.)[2][7][8]	Not specified	57-61 °C (lit.)[8][9]
IUPAC InChIKey	MGWYSXZGBRHJNE-ZKCHVHJHSA-N[3]	MGWYSXZGBRHJNE-OCAPTIKFSA-N[4][5]	MGWYSXZGBRHJNE-UHFFFAOYSA-N[6]

Synthesis and Manufacturing

A highly efficient and well-documented laboratory and industrial-scale synthesis involves the direct conversion of 1,4-cyclohexanedicarboxylic acid. This method is valued for its high yield and complete utilization of the starting material.[1]

High-Yield Synthesis from 1,4-Cyclohexanedicarboxylic Acid

This procedure achieves the direct transformation of the dicarboxylic acid into the dinitrile through dehydration and nitrilation in the presence of ammonia.

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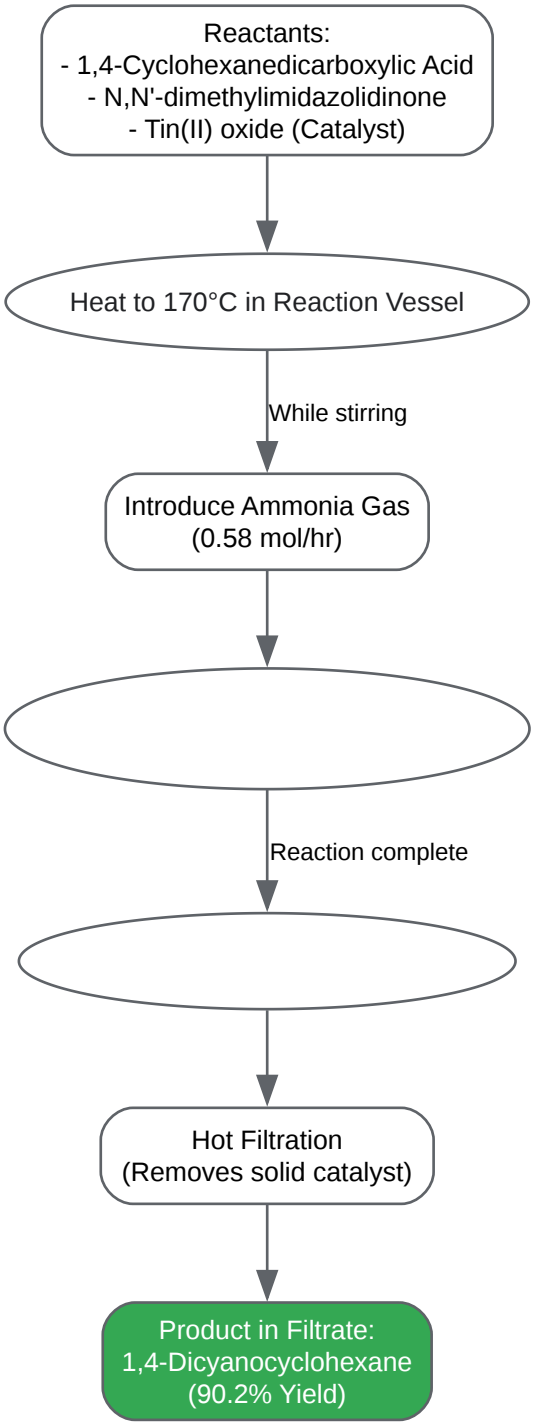

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Caption: Workflow for the synthesis of 1,4-Dicyanocyclohexane.

Experimental Protocol:

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- Charging the Reactor: In a flask equipped with a stirrer, thermometer, and gas inlet/outlet, charge 100 parts by mass of 1,4-cyclohexanedicarboxylic acid, 100 parts by mass of N,N'-dimethylimidazolidinone, and 1.26 parts by mass of tin(II) oxide catalyst.[10]
- Initial Heating: Heat the mixture to 170°C with stirring.[10]
- Ammonia Introduction: Begin introducing ammonia gas at a controlled rate (e.g., 0.58 mol/hr relative to the dicarboxylic acid).[10]
- Reaction: Concurrently, raise the temperature to 280°C and maintain the reaction at this temperature for 14 hours.[6][10]
- Isolation: After the reaction is complete, cool the mixture to 150°C.[6][10]
- Purification: Perform hot filtration to remove the solid tin(II) oxide catalyst. The filtrate contains the desired 1,4-dicyanocyclohexane product.[6][10]

This method achieves a near-complete conversion of the starting material with a reported yield of 90.2%.[6][10]

Analytical Characterization

Standard analytical techniques are employed to confirm the identity and purity of **Cyclohexane-1,4-dicarbonitrile**.

- Infrared (IR) Spectroscopy: A strong, sharp absorption band characteristic of the nitrile group (-C≡N) stretch is expected around 2240-2260 cm^{-1}. The NIST Chemistry WebBook provides reference spectra for both cis and trans isomers.[3][4]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR spectroscopy can confirm the cyclohexane backbone and the presence of the nitrile carbons. The chemical shifts and coupling constants of the cyclohexane protons will differ significantly between the cis and trans isomers due to their different magnetic environments.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to confirm the exact molecular weight (134.1784) and elemental composition ($C_8H_{10}N_2$).[3][4]

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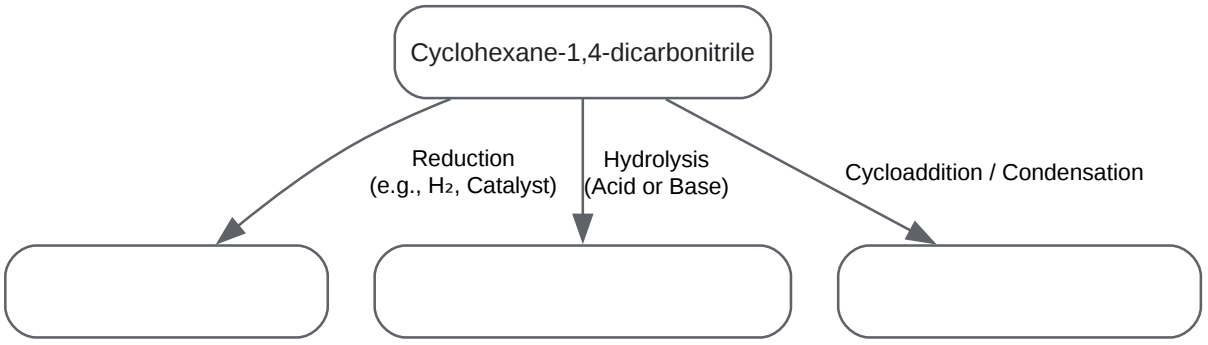
In some cases, discrepancies in spectroscopic data can arise from the presence of impurities or tautomers. Advanced techniques such as 2D NMR (COSY, HSQC) can be invaluable for unambiguously assigning proton-carbon correlations and resolving structural uncertainties.[6]

Applications in Research and Development

The primary value of **Cyclohexane-1,4-dicarbonitrile** lies in its function as a versatile chemical building block.[6] The dual nitrile groups are amenable to a variety of chemical transformations, making it a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers.[6]



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Caption: Key chemical transformations of the dinitrile.

- Reduction to Diamines: The nitrile groups can be readily reduced to primary amines, yielding cyclohexane-1,4-diamine.[6] This diamine is a crucial monomer in the production of polyamides, analogous to how adipic acid and hexamethylenediamine are used to make Nylon 6,6.

- Hydrolysis to Dicarboxylic Acids: Under acidic or basic conditions, the nitrile groups can be hydrolyzed to produce 1,4-cyclohexanedicarboxylic acid, an important intermediate for synthesizing polyesters and pharmaceuticals.[1][6]

- Precursor in Drug Discovery: While not typically an active pharmaceutical ingredient itself, its derivatives are explored in drug design. For example, related structures like cyclohexane-1,3-dione derivatives have been investigated as potential c-Met inhibitors for non-small-cell lung cancer therapy.[11][12] The rigid cyclohexane scaffold is useful for constructing

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molecules with specific three-dimensional conformations required for binding to biological targets.

- Materials Science: The rigid structure of the cyclohexane ring makes its derivatives of interest for applications in liquid crystals and the construction of functionalized macrocyclic structures.[6]

Safety and Handling

Cyclohexane-1,4-dicarbonitrile, like other organic nitriles, should be handled with care, assuming it is toxic.

- Toxicity: Nitriles can be toxic if inhaled, ingested, or absorbed through the skin.[13][14][15]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile rubber), safety goggles or a face shield, and a lab coat.[14][15]
- Engineering Controls: All handling should be conducted in a well-ventilated chemical fume hood to avoid inhalation of any dust or vapors.[14] Facilities should be equipped with an eyewash station and a safety shower.[14]
- Handling: Avoid all personal contact, including inhalation.[13] Do not eat, drink, or smoke in the handling area.[13] Wash hands thoroughly after handling.
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container.[14][15]
- Spills: In case of a spill, absorb the material with an inert substance like vermiculite or sand, and place it in a suitable, labeled container for hazardous waste disposal.[13][14]

Conclusion

Cyclohexane-1,4-dicarbonitrile is a foundational chemical intermediate whose utility is defined by its stereochemistry and the reactivity of its nitrile functional groups. A clear understanding of the distinct properties and CAS numbers of the cis and trans isomers is essential for its effective use in synthesis. Its high-yield manufacturing process and its capacity to be converted into valuable diamines and dicarboxylic acids secure its role as a key building block in the development of advanced polymers, functional materials, and complex molecules

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for the pharmaceutical industry. Adherence to strict safety protocols is mandatory when handling this compound to mitigate potential health risks.

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